

safety and handling precautions for 6-(Chloromethyl)nicotinonitrile

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Compound of Interest

Compound Name: 6-(Chloromethyl)nicotinonitrile

Cat. No.: B1590987

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An In-Depth Technical Guide to the Safe Handling of 6-(Chloromethyl)nicotinonitrile







Section 1: Introduction and Hazard Analysis

6-(Chloromethyl)nicotinonitrile (CAS: 83640-36-2, Formula: $C_7H_5ClN_2$) is a bifunctional organic compound featuring a pyridine ring substituted with both a nitrile group and a reactive chloromethyl group.^[1] This structure makes it a valuable intermediate in pharmaceutical and agrochemical synthesis. However, the very features that make it synthetically useful also render it hazardous, requiring stringent safety and handling protocols.

The primary concern stems from the chloromethyl group, which classifies the compound as a potential alkylating agent. Alkylating agents are electrophilic molecules that can react with nucleophilic functional groups present in biological macromolecules, including DNA. This reactivity is the mechanistic basis for the compound's significant toxicological risks. Therefore, all handling procedures must be designed with the assumption that **6-(Chloromethyl)nicotinonitrile** is toxic, irritant, and potentially mutagenic. This guide provides a comprehensive framework for its safe management in a research and development setting.

GHS Hazard Identification

While a specific, universally adopted GHS classification for **6-(Chloromethyl)nicotinonitrile** is not readily available, its hazards can be inferred from structurally related compounds and its functional groups. The following table summarizes the anticipated hazards based on data for analogous chemicals like 6-chloronicotinonitrile.^{[2][3][4]}

Hazard Class	Hazard Statement	GHS Pictogram
Acute Toxicity, Oral	H302: Harmful if swallowed	 alt text
Acute Toxicity, Dermal	H312: Harmful in contact with skin	 alt text
Skin Corrosion/Irritation	H315: Causes skin irritation	 alt text
Serious Eye Damage/Irritation	H319: Causes serious eye irritation	 alt text
Specific Target Organ Toxicity (Single Exposure)	H335: May cause respiratory irritation	 alt text
Potential Sensitization/Mutagenicity	Not formally classified, but suspected due to the alkylating nature of the chloromethyl group.	 alt text

Section 2: The Hierarchy of Controls: A Framework for Minimizing Exposure

Effective risk management for particularly hazardous substances like **6-(Chloromethyl)nicotinonitrile** relies on a multi-layered safety approach known as the "Hierarchy of Controls." This framework prioritizes the most effective control measures to eliminate or minimize worker exposure.

Hierarchy of Controls for 6-(Chloromethyl)nicotinonitrile

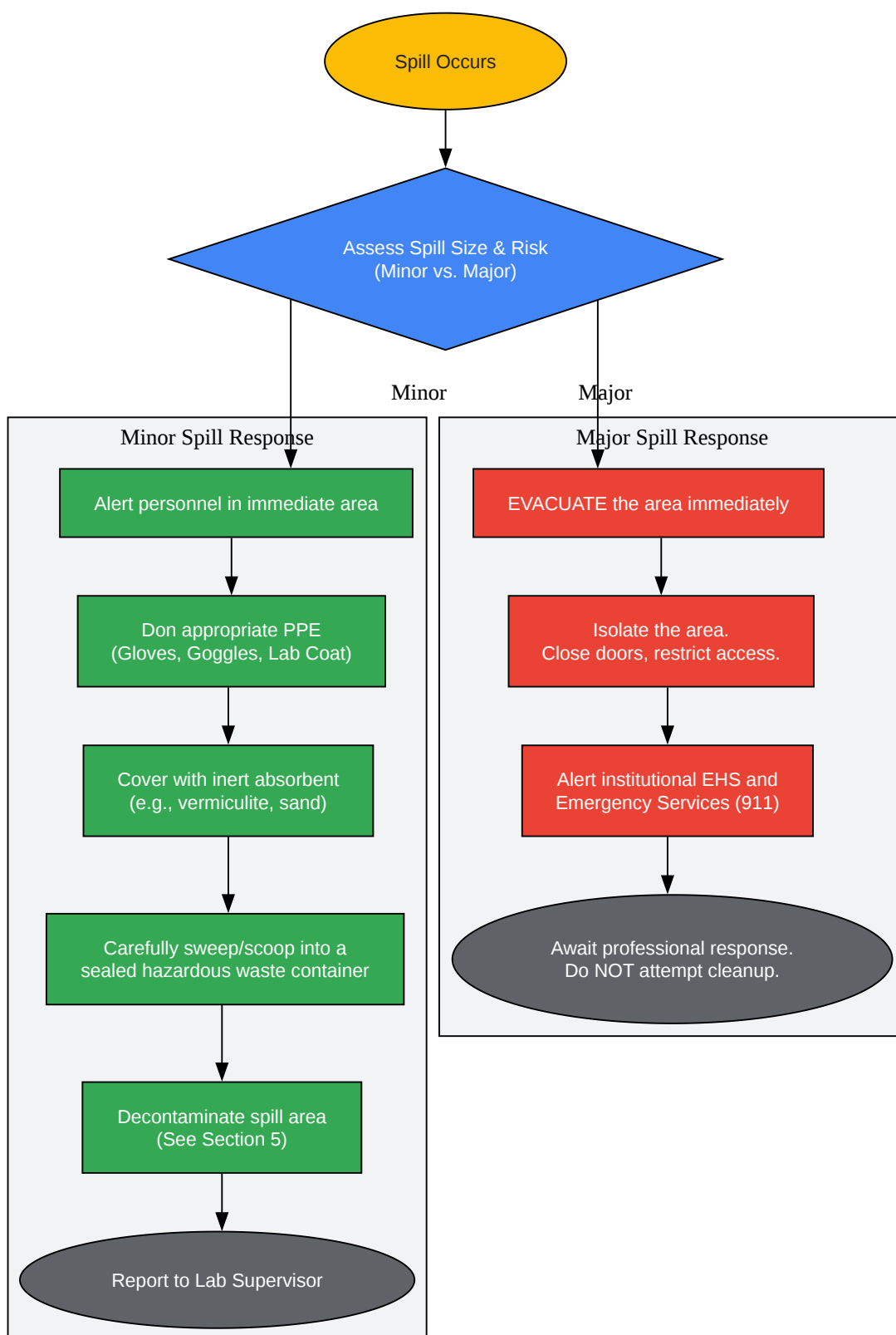
Elimination
(Most Effective)

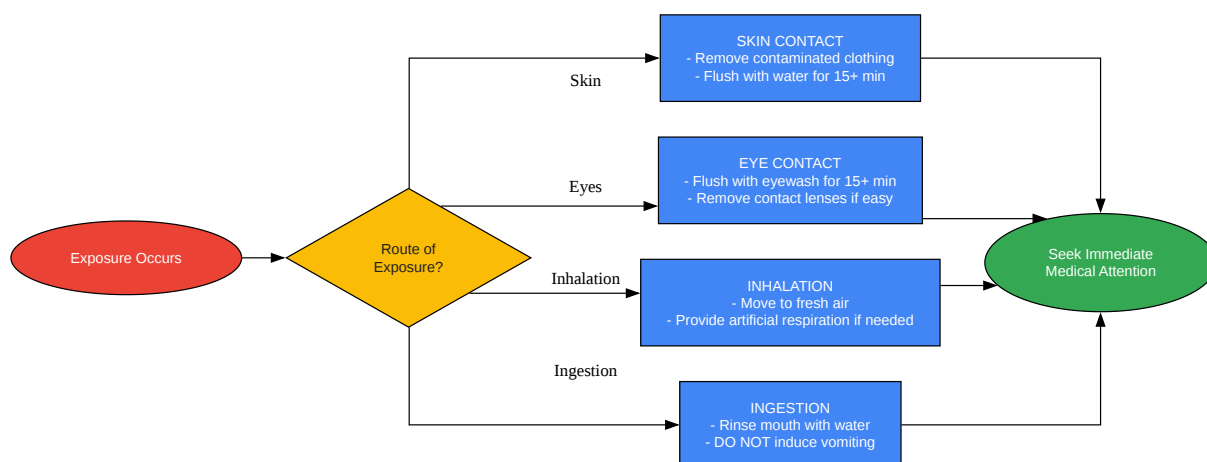
Substitution
(Use a less hazardous alternative)

Engineering Controls
(Isolate people from the hazard)

Administrative Controls
(Change the way people work)

Personal Protective Equipment (PPE)
(Least Effective)





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